

# Physical properties of 4-Methylhexanenitrile (boiling point, density)

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## Compound of Interest

Compound Name: 4-Methylhexanenitrile

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## Technical Guide: Physical Properties of 4-Methylhexanenitrile

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Technical Guide on the Physical Properties of **4-Methylhexanenitrile**, Focusing on Boiling Point and Density.

This technical guide serves as a resource for professionals requiring data on the physical properties of **4-Methylhexanenitrile**. At the time of this publication, specific experimentally determined values for the boiling point and density of **4-Methylhexanenitrile** are not readily available in publicly accessible chemical databases. However, this document provides detailed, standardized experimental protocols to enable researchers to determine these crucial physical constants.

## Quantitative Data Summary

While experimentally determined data for **4-Methylhexanenitrile** is not currently available, the following table provides its basic molecular properties and serves as a template for recording experimental findings.

Property	Value	Units
Molecular Formula	C <sub>7</sub> H <sub>13</sub> N	-
Molecular Weight	111.18	g/mol
Boiling Point	Data not available	°C
Density	Data not available	g/cm <sup>3</sup>

## Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of liquid compounds such as **4-Methylhexanenitrile**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[1]</sup> For precise determination, especially with limited sample quantities, the micro-boiling point method is recommended.

Micro-Boiling Point Determination Protocol:

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Add a small amount (a few drops) of **4-Methylhexanenitrile** to the small test tube.
- Place the capillary tube, with its open end downwards, into the test tube containing the liquid.

- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Immerse the assembly in a heating bath.
- Heat the bath gently and observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.<sup>[2]</sup>
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.<sup>[2]</sup> Record this temperature.
- For accuracy, it is advisable to repeat the determination.

## Determination of Density

Density is the mass of a substance per unit volume. The following protocol outlines the determination of the density of a liquid using a pycnometer (density bottle) for high accuracy.

Density Determination Protocol using a Pycnometer:

Apparatus:

- Pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube)
- Analytical balance (accurate to  $\pm 0.001$  g)
- Thermometer
- Distilled water

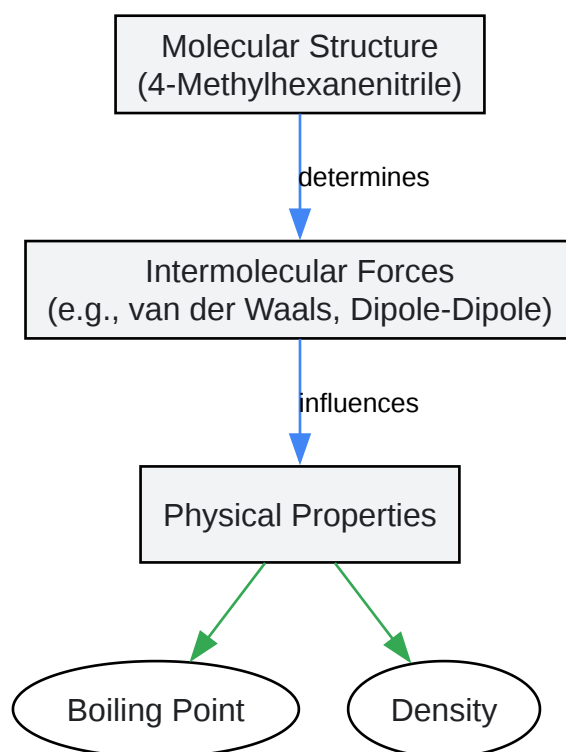
Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.

- Weigh the empty, dry pycnometer with its stopper on an analytical balance and record the mass ( $m_1$ ).
- Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper; excess water will be forced out through the capillary.
- Carefully wipe dry the outside of the pycnometer and weigh it. Record the mass ( $m_2$ ).
- Record the temperature of the water.
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **4-Methylhexanenitrile**, ensuring no air bubbles are present, and insert the stopper.
- Wipe the outside of the pycnometer dry and weigh it. Record the mass ( $m_3$ ).
- The density of the liquid can be calculated using the following formula:
  - Density of **4-Methylhexanenitrile** =  $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the recorded temperature.}$

## Logical Relationships and Visualization

The physical properties of a chemical compound are intrinsically linked to its molecular structure. The following diagram illustrates this fundamental relationship.



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Caption: Relationship between molecular structure and physical properties.

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## References

- 1. 2-Methylhexanenitrile | C<sub>7</sub>H<sub>13</sub>N | CID 11194307 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. math.unipd.it [math.unipd.it]
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